Technical Guide: Stability and Storage of 2-Amino-5-methylbenzyl alcohol

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Compound of Interest		
Compound Name:	2-Amino-5-methylbenzyl alcohol	
Cat. No.:	B1268398	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the stability and recommended storage conditions for **2-Amino-5-methylbenzyl alcohol**. The information herein is intended to support researchers, scientists, and drug development professionals in ensuring the integrity and reliability of this compound in their studies.

Introduction

2-Amino-5-methylbenzyl alcohol is a key intermediate in the synthesis of various pharmaceutical compounds. Its stability is a critical factor that can influence the quality, safety, and efficacy of the final drug product. Understanding the degradation pathways and optimal storage conditions is therefore essential for its proper handling and use in research and development. This guide summarizes the known stability profile of **2-Amino-5-methylbenzyl alcohol**, provides recommended storage and handling procedures, and outlines experimental protocols for its stability assessment.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Amino-5-methylbenzyl alcohol** is presented in Table 1.

Property	Value	Reference
CAS Number	34897-84-2	[1][2]
Molecular Formula	C₈H₁₁NO	[1][2]
Molecular Weight	137.18 g/mol	[1][2]
Appearance	Solid	[1]
Melting Point	123-126 °C	[1]

Stability Profile

The stability of **2-Amino-5-methylbenzyl alcohol** is influenced by several environmental factors, including temperature, light, and the presence of oxidizing agents.

General Stability

2-Amino-5-methylbenzyl alcohol is a combustible solid. It is advisable to keep it in a dark place to prevent light-induced degradation.
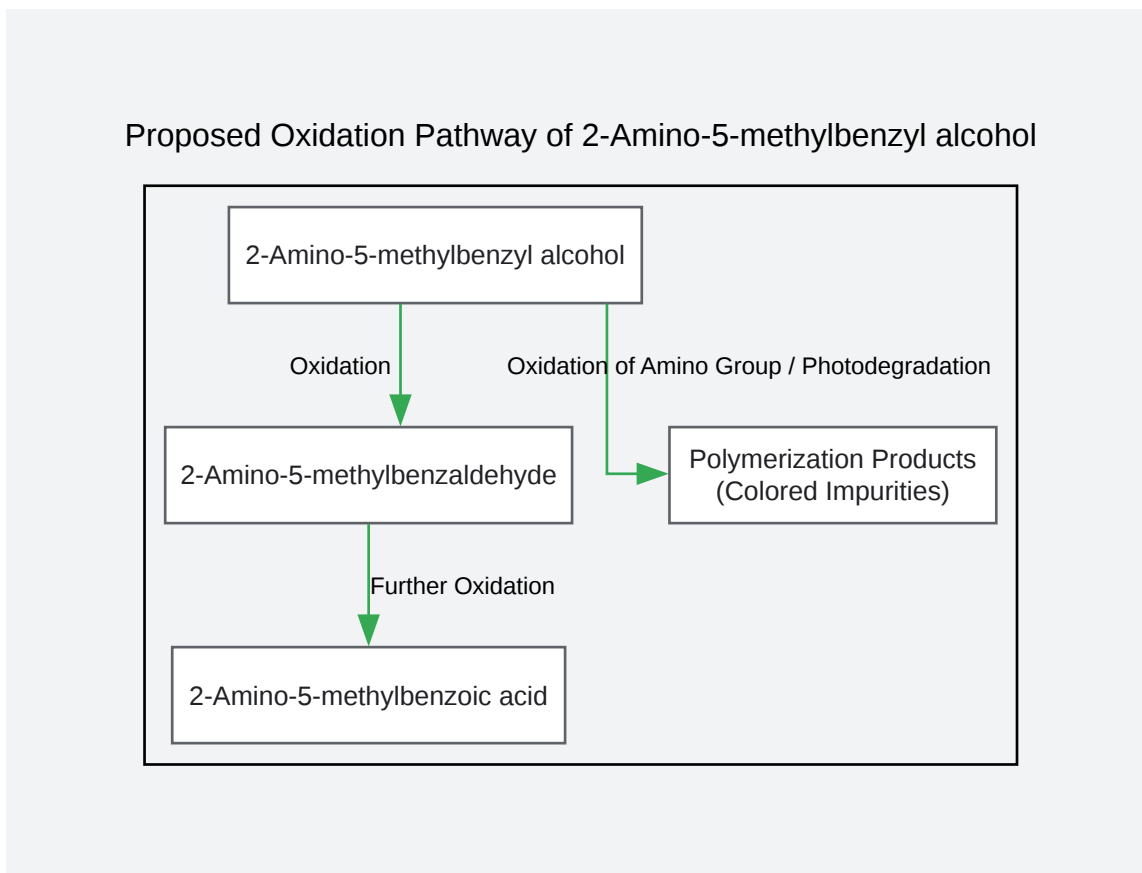
Degradation Pathways

While specific degradation studies on **2-Amino-5-methylbenzyl alcohol** are not extensively published, based on its chemical structure, several potential degradation pathways can be anticipated:

- Oxidation: The primary degradation pathway is likely the oxidation of the benzylic alcohol group to the corresponding aldehyde, 2-amino-5-methylbenzaldehyde. Further oxidation could lead to the formation of the carboxylic acid. The amino group is also susceptible to oxidation, which could lead to the formation of colored impurities through polymerization. Strong oxidizing agents are incompatible with this compound.

- Photodegradation: Aromatic amines are known to be susceptible to photodegradation. Exposure to UV light could potentially lead to the formation of colored degradation products.

- Hydrolysis: Although benzyl alcohols are generally stable to hydrolysis, prolonged exposure to strongly acidic or basic conditions, especially at elevated temperatures, could potentially

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lead to degradation.

A proposed major degradation pathway is illustrated in the following diagram:

Proposed Oxidation Pathway of 2-Amino-5-methylbenzyl alcohol

2-Amino-5-methylbenzyl alcohol

Oxidation → 2-Amino-5-methylbenzaldehyde

Oxidation of Amino Group / Photodegradation → Polymerization Products (Colored Impurities)

Further Oxidation → 2-Amino-5-methylbenzoic acid

Caption: Proposed Oxidation Pathway.

Storage and Handling

To maintain the quality and integrity of **2-Amino-5-methylbenzyl alcohol**, the following storage and handling conditions are recommended.

Recommended Storage Conditions

Parameter	Recommendation
Temperature	Room temperature
Atmosphere	Inert atmosphere (e.g., Argon, Nitrogen)
Light	Keep in a dark place
Container	Tightly closed containers in a dry and well-ventilated place

Incompatible Materials

- Strong oxidizing agents

Experimental Protocols for Stability Assessment

This section outlines a general framework for conducting stability studies on **2-Amino-5-methylbenzyl alcohol**. These protocols are based on established guidelines for pharmaceutical stability testing.

Forced Degradation Studies

Forced degradation studies are essential to identify potential degradation products and establish the intrinsic stability of the molecule.
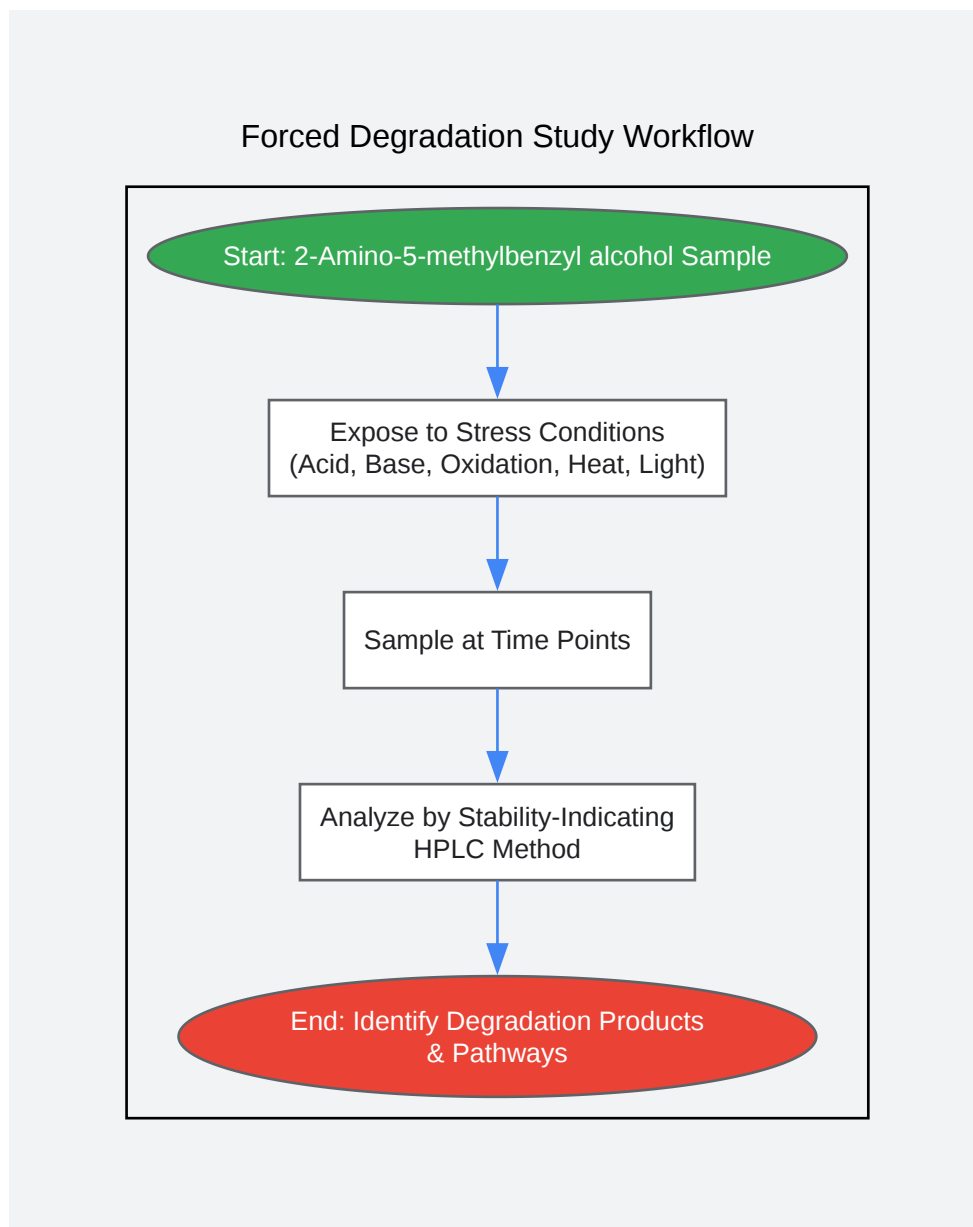
Objective: To investigate the degradation of **2-Amino-5-methylbenzyl alcohol** under various stress conditions.

Methodology:

- Sample Preparation: Prepare solutions of **2-Amino-5-methylbenzyl alcohol** in a suitable solvent (e.g., methanol, acetonitrile).

- Stress Conditions: Expose the samples to the following conditions:

  - Acid Hydrolysis: 0.1 M HCl at 60°C for 24 hours.

  - Base Hydrolysis: 0.1 M NaOH at 60°C for 24 hours.

- Oxidative Degradation: 3% H_2O_2 at room temperature for 24 hours.

- Thermal Degradation: Store solid material at 105°C for 48 hours.

- Photostability: Expose solid material and solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter.

- Analysis: Analyze the stressed samples at appropriate time points using a stability-indicating HPLC method.

The following diagram illustrates the workflow for forced degradation studies:

Forced Degradation Study Workflow

```
┌──────────────────────────────────────────────┐
│                                                │
│    Start: 2-Amino-5-methylbenzyl alcohol       │
│                  Sample                        │
│                    │                           │
│                    ▼                           │
│         Expose to Stress Conditions            │
│      (Acid, Base, Oxidation, Heat, Light)      │
│                    │                           │
│                    ▼                           │
│            Sample at Time Points               │
│                    │                           │
│                    ▼                           │
│         Analyze by Stability-Indicating        │
│                 HPLC Method                    │
│                    │                           │
│                    ▼                           │
│        End: Identify Degradation Products      │
│                  & Pathways                    │
│                                                │
└──────────────────────────────────────────────┘
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Caption: Forced Degradation Workflow.
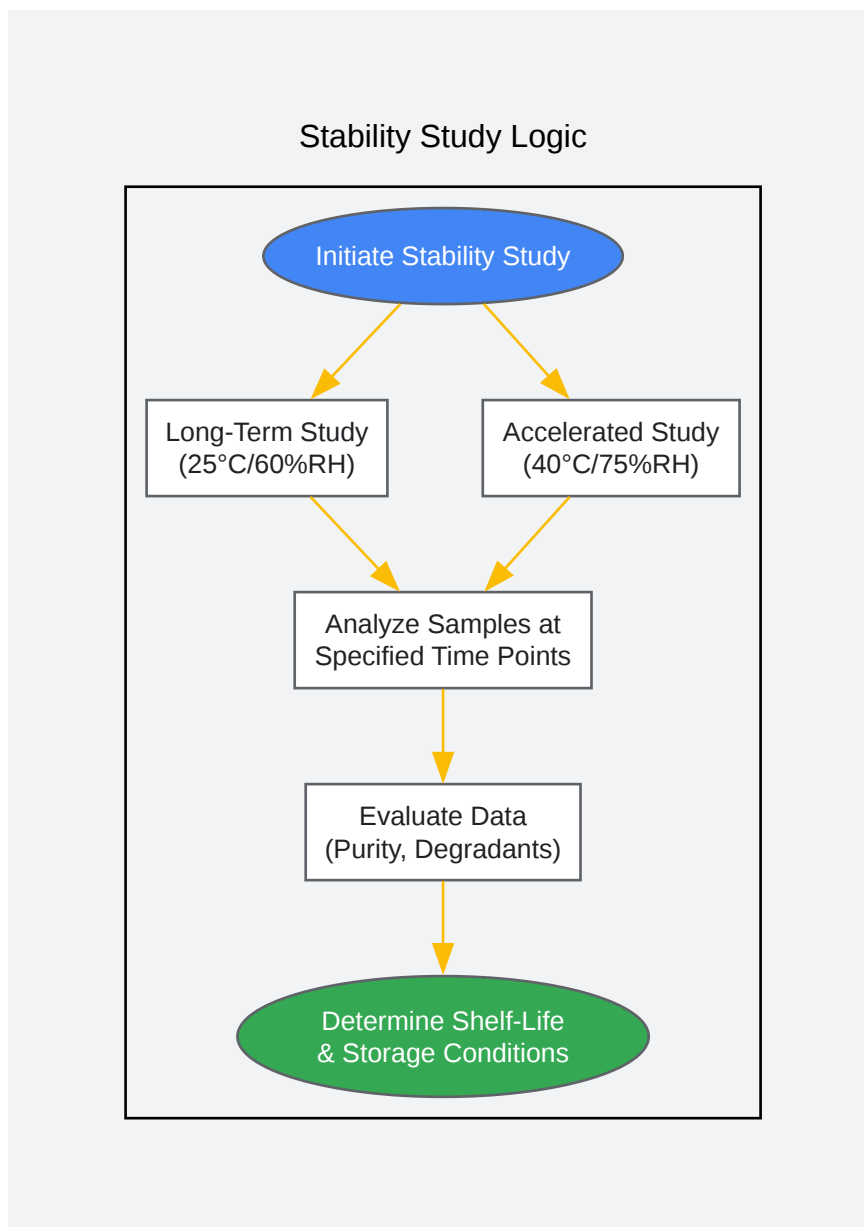
Long-Term and Accelerated Stability Studies

These studies are designed to predict the shelf-life of the compound under recommended storage conditions.

Objective: To evaluate the stability of **2-Amino-5-methylbenzyl alcohol** over an extended period under defined storage conditions.

Methodology:

- Packaging: Store the solid compound in well-closed containers that mimic the proposed storage packaging.

- Storage Conditions:

  - Long-Term: 25°C ± 2°C / 60% RH ± 5% RH

  - Accelerated: 40°C ± 2°C / 75% RH ± 5% RH

- Testing Frequency:

  - Long-Term: 0, 3, 6, 9, 12, 18, 24, and 36 months.

  - Accelerated: 0, 3, and 6 months.

- Analysis: At each time point, analyze the samples for appearance, purity (by HPLC), and degradation products.

The logical relationship for conducting stability studies is depicted below:

Stability Study Logic

Initiate Stability Study

Long-Term Study
(25°C/60%RH)

Accelerated Study
(40°C/75%RH)

Analyze Samples at
Specified Time Points

Evaluate Data
(Purity, Degradants)

Determine Shelf-Life
& Storage Conditions

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Caption: Stability Study Logic Diagram.

Stability-Indicating HPLC Method

A validated, stability-indicating analytical method is crucial for accurately assessing the purity and degradation of **2-Amino-5-methylbenzyl alcohol**.

Objective: To develop and validate an HPLC method capable of separating **2-Amino-5-methylbenzyl alcohol** from its potential degradation products.

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Proposed HPLC Method Parameters:

Parameter	Proposed Condition
Column	C18 (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase A	0.1% Phosphoric acid in Water
Mobile Phase B	Acetonitrile
Gradient	Start with a higher percentage of Mobile Phase A and gradually increase Mobile Phase B.
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	UV at 230 nm
Injection Volume	10 µL

Method Validation: The method should be validated according to ICH guidelines, including specificity, linearity, range, accuracy, precision (repeatability and intermediate precision), detection limit, quantitation limit, and robustness.

Conclusion

The stability of **2-Amino-5-methylbenzyl alcohol** is critical for its successful application in research and drug development. Adherence to the recommended storage conditions—room temperature, inert atmosphere, and protection from light—is essential to minimize degradation. The primary degradation pathway is likely oxidation of the benzylic alcohol. This guide provides a framework for establishing a comprehensive stability program, including forced degradation and long-term stability studies, coupled with a validated stability-indicating HPLC method. By implementing these practices, researchers and developers can ensure the quality and reliability of **2-Amino-5-methylbenzyl alcohol** in their work.

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